

Proper Disposal Procedures for ISA-2011B

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Compound of Interest

Compound Name: *ISA-2011B*

Cat. No.: *B612124*

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This document provides essential safety and logistical information for the proper disposal of **ISA-2011B**, a cell-permeable and selective PIP5K1 α inhibitor used in laboratory research. The following procedures are designed to ensure the safety of laboratory personnel and compliance with waste disposal regulations.

Hazard and Disposal Information Summary

The following table summarizes key hazard and disposal information for **ISA-2011B**.

Category	Information
Product Identification	ISA-2011B
CAS Number	1395347-24-6[1]
Primary Use	Laboratory chemicals, for scientific research and development only.[1]
Hazard Classifications	Acute Toxicity 4, Oral.[2]
Signal Word	Warning.[2]
Hazard Statements	H302: Harmful if swallowed.[2]
Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P501: Dispose of contents/container to an approved waste disposal plant.[2][3]
Disposal Method	Arrange disposal as special waste by a licensed disposal company, in consultation with local waste disposal authority, in accordance with national and regional regulations.[1]
Contaminated Packaging	Dispose of as unused product.[1]

Step-by-Step Disposal Protocol

Researchers, scientists, and drug development professionals must adhere to the following step-by-step protocol for the safe disposal of **ISA-2011B** and its contaminated containers.

1. Personal Protective Equipment (PPE):

- Before handling **ISA-2011B** for disposal, ensure you are wearing appropriate PPE, including:
 - Safety glasses

- Chemical-resistant gloves
- Laboratory coat

2. Waste Segregation:

- Designate a specific, clearly labeled waste container for **ISA-2011B** waste.
- Do not mix **ISA-2011B** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.

3. Preparing for Disposal:

- For pure, unused **ISA-2011B** or residual powder:
 - Carefully sweep up or vacuum any spilled solid material and place it in the designated waste container.
- For solutions containing **ISA-2011B**:
 - Do not dispose of solutions down the drain.
 - Collect all liquid waste containing **ISA-2011B** in a sealed, properly labeled container.
- For contaminated labware (e.g., pipette tips, tubes, flasks):
 - If disposable, place them directly into the designated **ISA-2011B** waste container.
 - If reusable, decontaminate them according to your laboratory's standard procedures for this type of chemical.

4. Labeling Waste Containers:

- All waste containers must be clearly and accurately labeled with:
 - The words "Hazardous Waste"
 - The full chemical name: "**ISA-2011B**"

- The CAS number: "1395347-24-6"
- The primary hazard(s): "Acute Toxicity"
- The date the waste was first added to the container.

5. Storage of Waste:

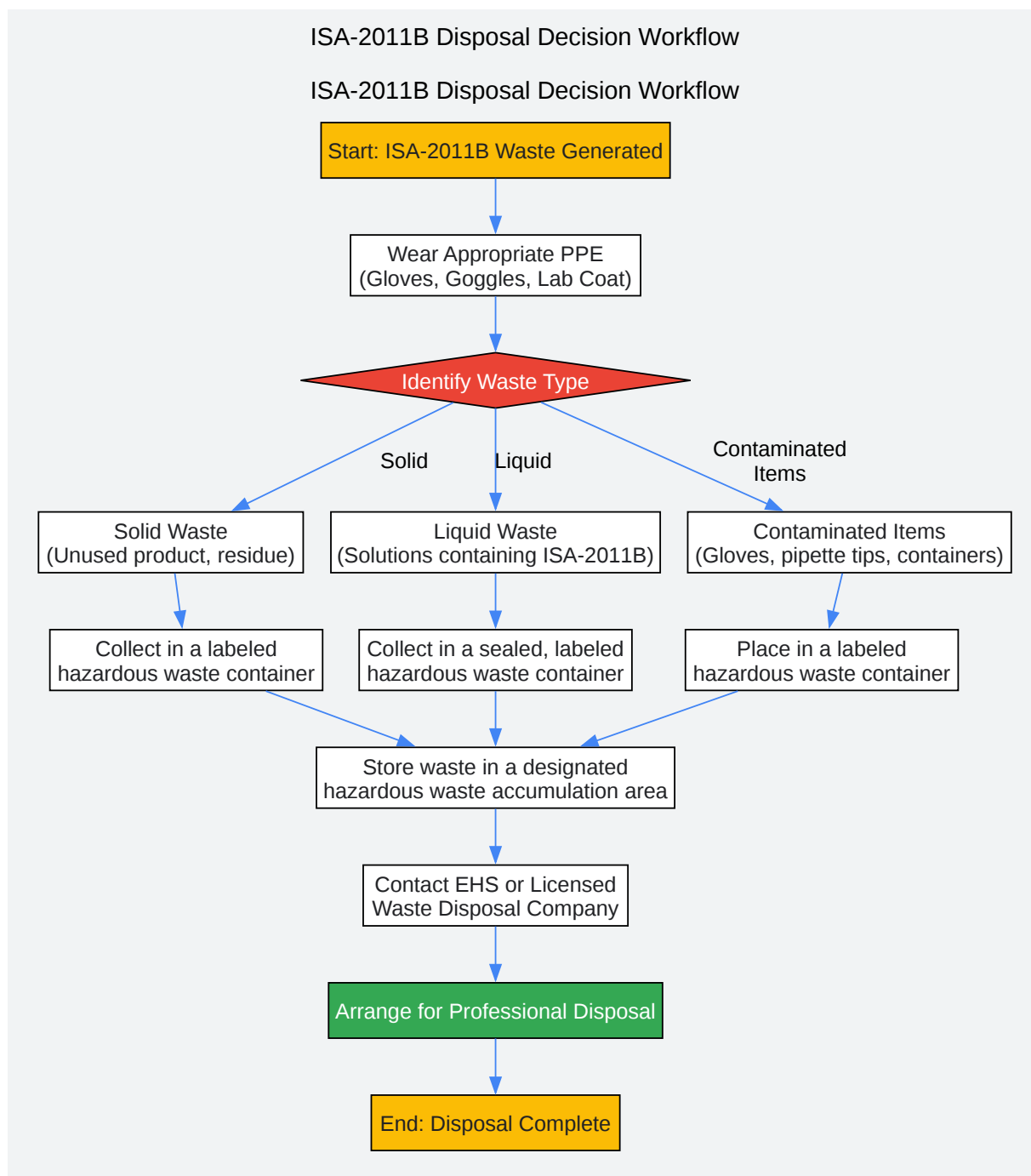
- Store the sealed and labeled waste container in a designated hazardous waste accumulation area.
- This area should be secure, well-ventilated, and away from incompatible materials.

6. Arranging for Final Disposal:

- Contact your institution's EHS department or a licensed chemical waste disposal company to arrange for the pickup and final disposal of the **ISA-2011B** waste.
- Provide them with a copy of the Safety Data Sheet (SDS) for **ISA-2011B**.
- Follow all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste.[\[1\]](#)

Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **ISA-2011B**.



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Caption: Workflow for the safe disposal of **ISA-2011B**.

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References

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- To cite this document: BenchChem. [Proper Disposal Procedures for ISA-2011B]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b612124#isa-2011b-proper-disposal-procedures\]](https://www.benchchem.com/product/b612124#isa-2011b-proper-disposal-procedures)

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